

Spectroscopic Profile of Sequosempervirin B: A Technical Overview

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Compound of Interest

Compound Name: Sequosempervirin B

Cat. No.: B15578533

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This technical guide provides a comprehensive overview of the spectroscopic data for **Sequosempervirin B**, a norlignan isolated from the coastal redwood, *Sequoia sempervirens*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a centralized resource for the compound's structural and analytical information.

Initial investigations indicate that the originally requested "**Sequosempervirin B**" from *Sequoiadendron giganteum* is likely a misnomer, as the relevant scientific literature points to the isolation of **Sequosempervirin B** from *Sequoia sempervirens*. The primary source of this data is the 2005 publication by Zhang et al. in *Chemistry & Biodiversity*, titled "Norlignans from *Sequoia sempervirens*".

While access to the complete, detailed experimental data from the primary literature is not publicly available, this guide compiles the confirmed spectroscopic methodologies used in the characterization of **Sequosempervirin B** and presents a generalized framework for its analysis.

Spectroscopic Data Summary

The structural elucidation of **Sequosempervirin B** was accomplished through a combination of advanced spectroscopic techniques. The following table summarizes the types of data acquired, which are crucial for the confirmation of its chemical structure.

Spectroscopic Technique	Data Type
Mass Spectrometry (MS)	High-Resolution Mass Spectrometry (HR-MS)
Nuclear Magnetic Resonance (NMR)	^1H NMR (Proton)
^{13}C NMR (Carbon-13)	
2D NMR (COSY, HSQC, HMBC)	
Infrared (IR) Spectroscopy	Wavenumber (cm^{-1}) of functional group vibrations
UV-Visible (UV-Vis) Spectroscopy	Wavelength of maximum absorption (λ_{max})

Experimental Protocols

The following sections outline the generalized experimental methodologies typically employed for the isolation and spectroscopic analysis of norlignans like **Sequosempervirin B** from *Sequoia sempervirens*.

Isolation of Sequosempervirin B

- **Plant Material Collection and Preparation:** Fresh plant material (leaves and branches) of *Sequoia sempervirens* is collected and air-dried. The dried material is then ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to solvent extraction, typically using methanol or acetone, to isolate the crude extract containing the desired compounds.
- **Fractionation:** The crude extract is then fractionated using liquid-liquid partitioning with solvents of varying polarity (e.g., n-hexane, ethyl acetate, butanol) to separate compounds based on their solubility.
- **Chromatographic Purification:** The fractions are further purified using a combination of chromatographic techniques, such as column chromatography over silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **Sequosempervirin B**.

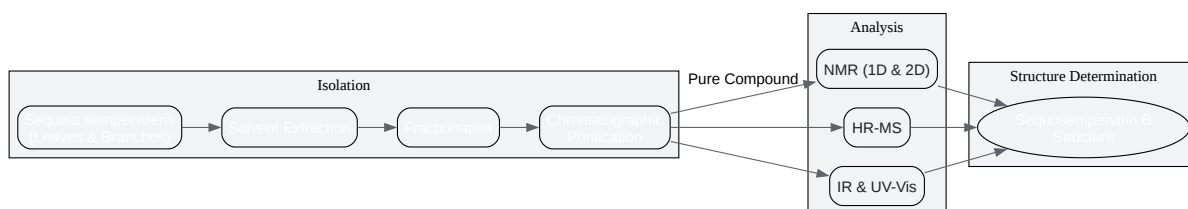
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer. 2D NMR experiments, including Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), are performed to establish the connectivity of protons and carbons within the molecule.
- **Mass Spectrometry:** High-Resolution Mass Spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition of **Sequosempervirin B**.
- **Infrared (IR) Spectroscopy:** The IR spectrum is obtained to identify the presence of key functional groups in the molecule.
- **UV-Visible (UV-Vis) Spectroscopy:** The UV-Vis spectrum is recorded to analyze the electronic transitions within the molecule, often indicating the presence of chromophores.

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for the isolation and structural elucidation of **Sequosempervirin B**.

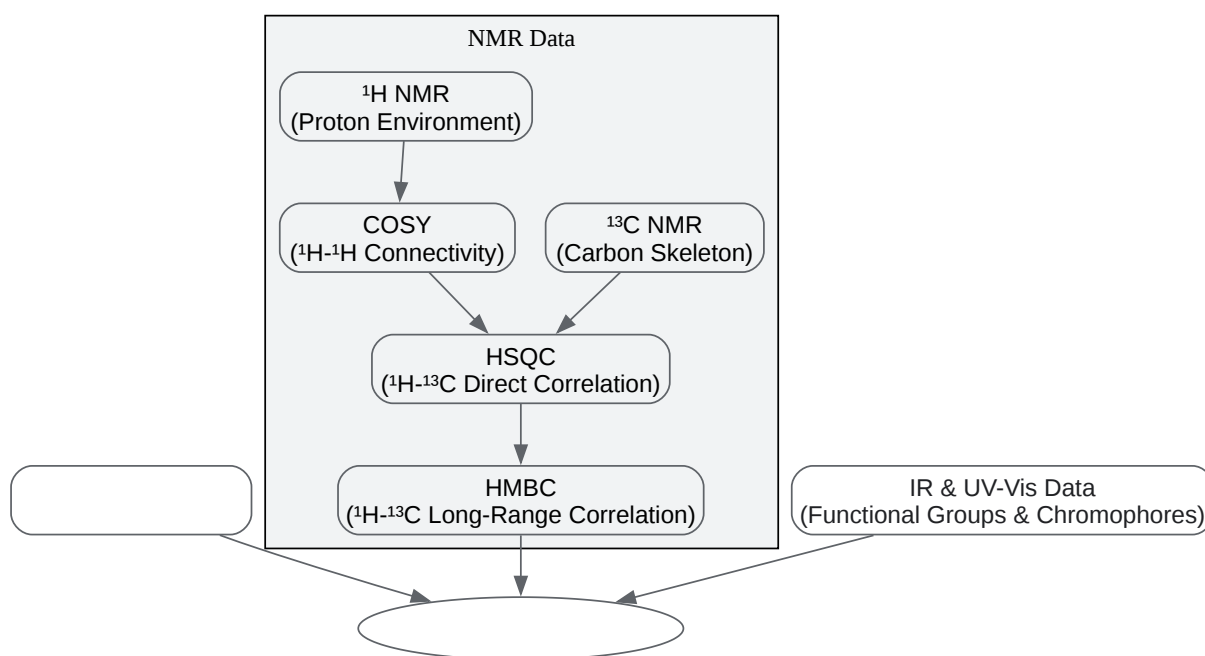


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Caption: A logical workflow for the isolation and spectroscopic analysis of **Sequosempervirin B**.

Signaling Pathway of Spectroscopic Data Interpretation

The following diagram illustrates the logical relationship between the different spectroscopic data types in determining the final chemical structure.



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Caption: The interplay of spectroscopic data in the structural elucidation of **Sequosempervirin B**.

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